

Personal protective equipment for handling Chloridazon-d5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chloridazon-d5

Cat. No.: B565563

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Essential Safety and Handling Guide for Chloridazon-d5

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemical compounds like **Chloridazon-d5**. This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans to facilitate safe laboratory operations.

Hazard Identification and Safety Precautions

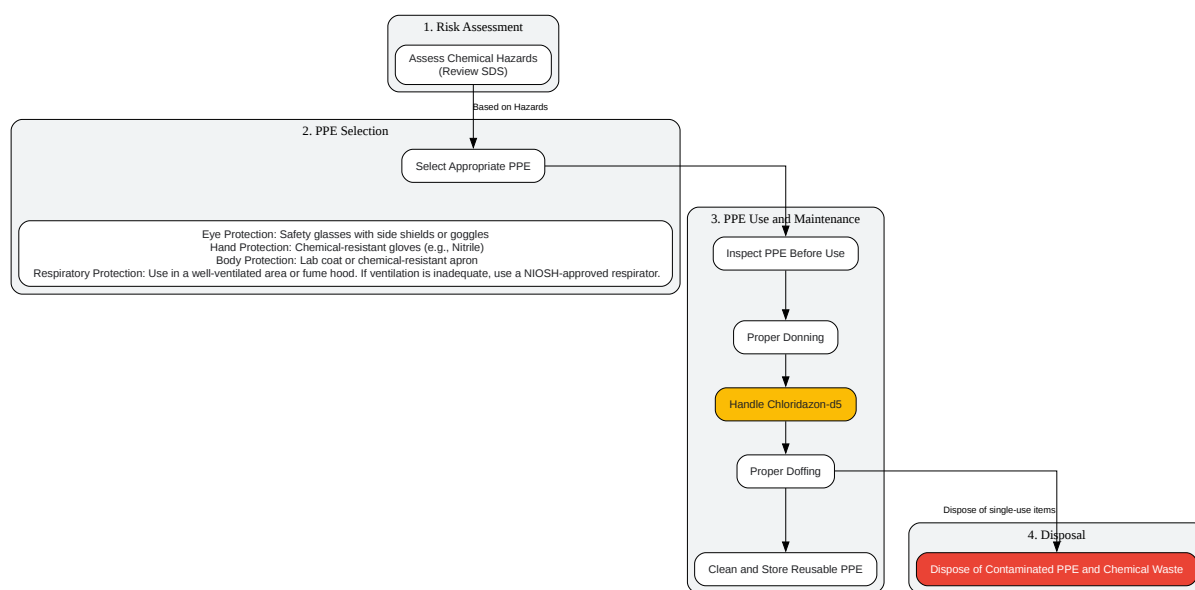
Chloridazon-d5, a deuterated form of the herbicide Chloridazon, requires careful handling due to its potential hazards. The non-deuterated form, Chloridazon, is classified as harmful if swallowed, causes skin and eye irritation, and may lead to an allergic skin reaction or respiratory irritation[1]. Therefore, it is crucial to handle **Chloridazon-d5** with the appropriate safety measures to minimize exposure.

Key Safety Information Summary

Hazard Statement	Classification	Precautionary Measures
Harmful if swallowed	Acute Toxicity, Oral (Category 4)	Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling. If swallowed, call a poison center or doctor.
Causes skin irritation	Skin Irritation (Category 2)	Wear protective gloves. If on skin, wash with plenty of water.
Causes serious eye irritation	Eye Irritation (Category 2A)	Wear eye protection. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[2].
May cause an allergic skin reaction	Skin Sensitization (Category 1)	Avoid breathing dust/fume/gas/mist/vapors/spray. Contaminated work clothing should not be allowed out of the workplace.
May cause respiratory irritation	Specific Target Organ Toxicity — Single Exposure (Category 3)	Use only outdoors or in a well-ventilated area. Avoid breathing dust/fume/gas/mist/vapors/spray.

Personal Protective Equipment (PPE) Protocol

A systematic approach to selecting and using PPE is critical. The following workflow ensures that all safety aspects are considered.



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References

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- To cite this document: BenchChem. [Personal protective equipment for handling Chloridazon-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b565563#personal-protective-equipment-for-handling-chloridazon-d5]

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Phone: (601) 213-4426

Email: info@benchchem.com